

Application Notes and Protocols for Preparing NCX 466 Stock Solutions

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Compound of Interest

Compound Name: NCX 466

Cat. No.: B560302

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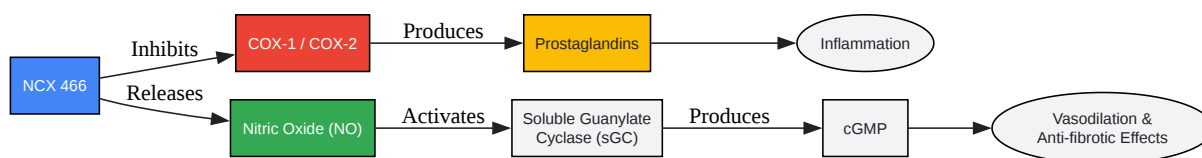
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of stock solutions of **NCX 466**, a cyclooxygenase (COX)-inhibiting nitric oxide (NO) donor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to NCX 466

NCX 466 is a promising pharmacological agent that functions as a cyclooxygenase (COX)-inhibiting nitric oxide (NO) donor (CINOD). It inhibits both COX-1 and COX-2 enzymes while simultaneously releasing nitric oxide.[1] This dual mechanism of action makes it a subject of interest in research related to inflammation and fibrosis.

Signaling Pathway of NCX 466



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Caption: **NCX 466** inhibits COX enzymes and releases nitric oxide.

Properties and Solubility of NCX 466

Accurate preparation of stock solutions begins with understanding the physicochemical properties of the compound.

Property	Value	Source
Molecular Weight	436.41 g/mol	
Formula	C ₂₀ H ₂₄ N ₂ O ₉	
Appearance	Solid powder	
Purity	≥98%	
Solubility in DMSO	Up to 100 mM	
Solubility in Ethanol	Up to 100 mM	
Storage of Solid	-20°C	[2]
Stock Solution Storage	-20°C for months, or -80°C for longer term	
Shelf Life (Solid)	>3 years (if stored properly)	

Experimental Protocol: Preparation of a 10 mM NCX 466 Stock Solution in DMSO

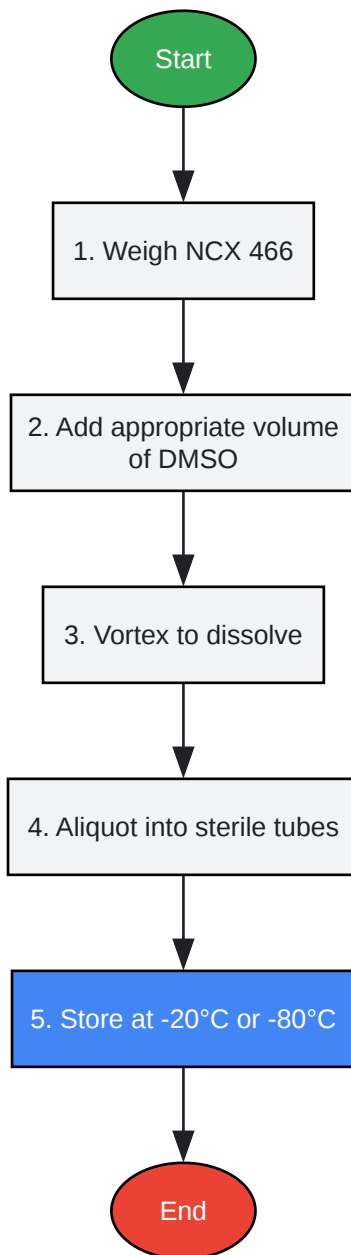
This protocol is based on the methods described by Pini et al. in the Journal of Pharmacology and Experimental Therapeutics (2012) and common laboratory practices for preparing stock solutions of small molecule inhibitors.[3]

Materials:

- **NCX 466** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, ≥99.5%
- Sterile, conical-bottom polypropylene microcentrifuge tubes (e.g., 1.5 mL or 2 mL)

- Calibrated micropipettes and sterile pipette tips
- Vortex mixer
- Analytical balance

Workflow for Stock Solution Preparation



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References

- 1. Role of NOS2 in pulmonary injury and repair in response to bleomycin - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medkoo.com [medkoo.com]
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